

In-Depth Technical Guide: Structurally Novel Steroidal Spirooxindole By241

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Compound of Interest

Compound Name: By241

Cat. No.: B1192424

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This technical guide provides a comprehensive overview of the steroidal spirooxindole **By241**, a novel compound with demonstrated anticancer properties. The information is tailored for researchers, scientists, and drug development professionals, focusing on its mechanism of action, experimental protocols, and available data.

Core Compound Summary

By241 is a structurally novel steroidal spirooxindole that has shown potent inhibitory effects on the growth of human cancer cells.^[1] It demonstrates a degree of selectivity, being less toxic to normal cells.^[1] The core mechanism of action for **By241** is the induction of apoptosis in cancer cells through a pathway primarily mediated by reactive oxygen species (ROS).^[1] This activity is associated with mitochondrial dysfunction.^[1]

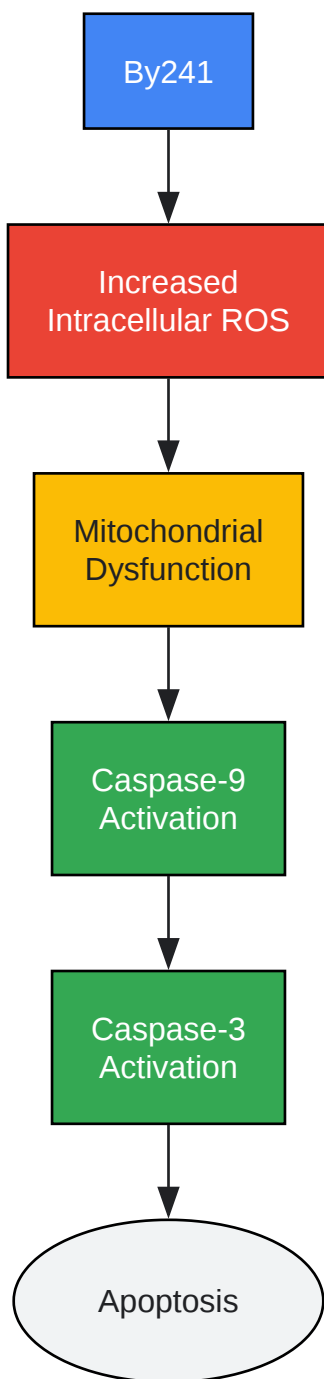
Mechanism of Action & Signaling Pathways

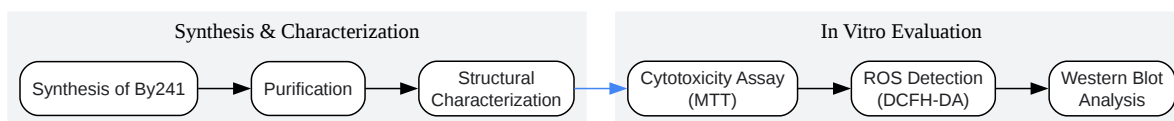
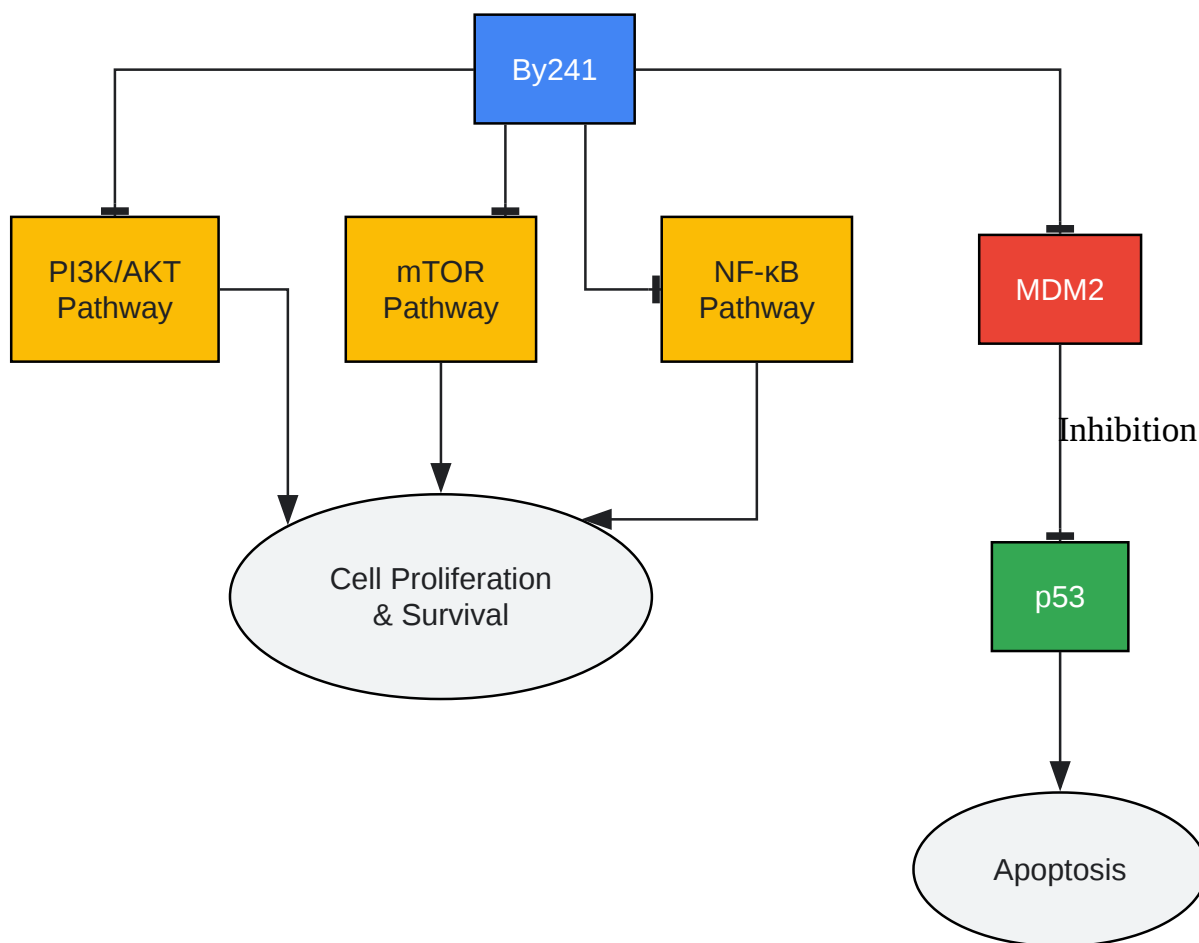
By241 exerts its anticancer effects through a multi-faceted mechanism centered on the induction of oxidative stress, leading to programmed cell death. The key signaling pathways implicated in **By241**'s activity are detailed below.

ROS-Mediated Apoptosis

The principal mechanism of **By241** is the elevation of intracellular ROS levels in cancer cells.^[1] This increase in oxidative stress triggers the intrinsic apoptosis pathway, characterized by mitochondrial dysfunction and the activation of caspase-9 and caspase-3.^[1] Notably, caspase-

8 is not activated, suggesting the extrinsic apoptosis pathway is not directly involved.^[1] The pro-apoptotic effects of **By241** can be significantly reversed by the ROS scavenger N-acetylcysteine (NAC), confirming the critical role of ROS in its mechanism.^[1]





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References

- 1. researchgate.net [researchgate.net]
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